

An In-depth Technical Guide to Potassium Laurate (CAS 10124-65-9)

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Compound of Interest

Compound Name: Potassium laurate

Cat. No.: B158881

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **potassium laurate**, the potassium salt of lauric acid, a 12-carbon chain fatty acid.^[1] It serves as a critical anionic surfactant and emulsifier with diverse applications in research, pharmaceuticals, and various industries.^{[2][3]} This document details its physicochemical properties, mechanisms of action, experimental protocols, and safety information to support its use in scientific and drug development contexts.

Core Physicochemical Properties

Potassium laurate is a metal-organic compound, classified as a metallic soap, which is a metal derivative of a fatty acid.^[4] Its amphiphilic nature, possessing a hydrophilic carboxylate head and a hydrophobic 12-carbon tail, drives its significant interfacial activity.^[2]

Property	Value	Source(s)
CAS Number	10124-65-9	[1]
Molecular Formula	C ₁₂ H ₂₃ KO ₂	[1][5]
Molecular Weight	238.41 g/mol	[1][6]
Appearance	White to off-white or light-tan powder, crystalline solid, or paste.[1][4][7]	[1][4][7]
Solubility	Soluble in water and alcohol.[1][8][9]	[1][8][9]
Critical Micelle Concentration (CMC)	0.008 M (at 23 °C)	[10]
Vapor Pressure	1.53E-10 mm Hg	[7]
Synonyms	Potassium dodecanoate, Dodecanoic acid, potassium salt.[1][6]	[1][6]

Mechanism of Action and Key Functions

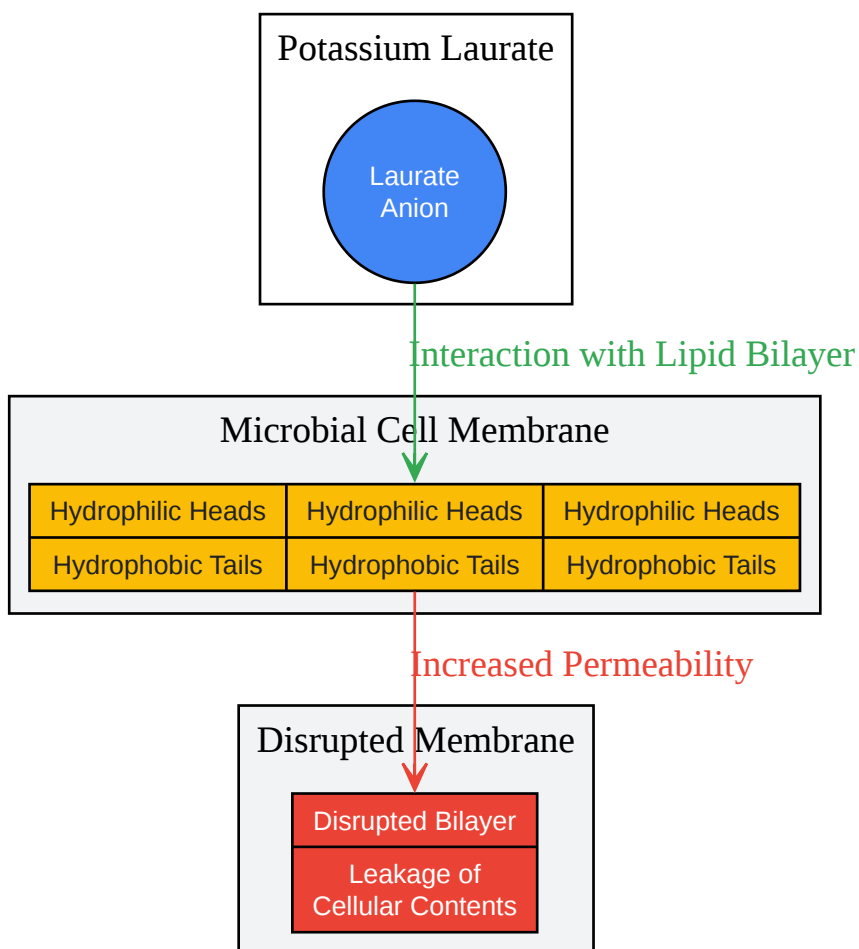
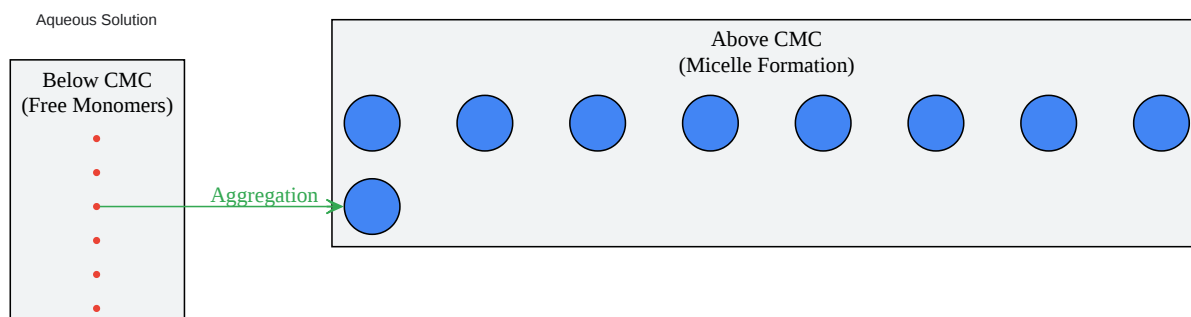
Potassium laurate's utility stems primarily from its properties as a surfactant, which allows it to reduce surface tension and act as an emulsifier, cleansing agent, and foam booster.[1][11][12]

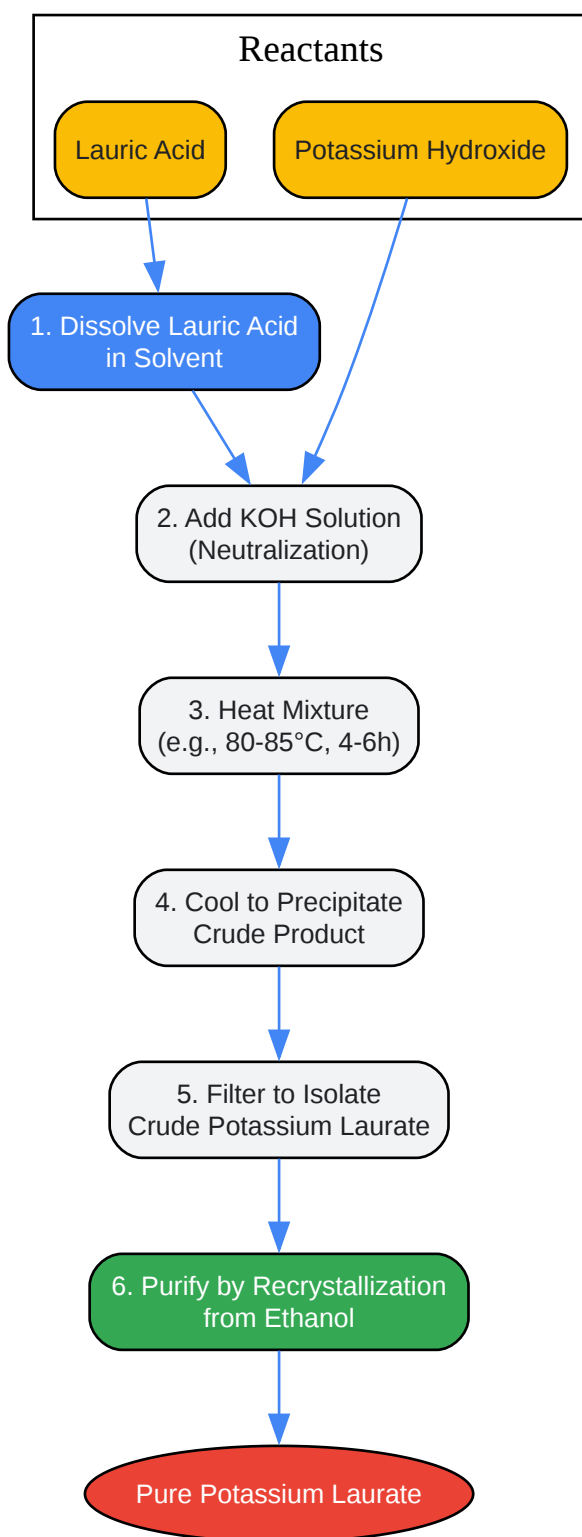
Surfactant and Emulsifying Action

In aqueous solutions, **potassium laurate** dissociates into potassium cations (K⁺) and laurate anions (C₁₂H₂₃O₂⁻).[2] The laurate anions are amphiphilic. To minimize the energetically unfavorable contact between their hydrophobic tails and water, they self-assemble into supramolecular structures.[2]

- At Interfaces: Laurate anions accumulate at the liquid-air or liquid-oil interface, orienting their hydrophobic tails away from the water. This disrupts the cohesive energy of the water molecules, reducing surface tension.[2]

- **Micelle Formation:** Above a specific concentration, the Critical Micelle Concentration (CMC), these anions aggregate in the bulk solution to form micelles.^{[2][10]} In these spherical structures, the hydrophobic tails are sequestered in the core, while the hydrophilic carboxylate heads form an outer shell, interacting with the surrounding water. This process is fundamental to its ability to solubilize oils and fats.





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